

Himalomycin B: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Himalomycin B*

Cat. No.: *B1245826*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Himalomycin B**, a novel anthracycline antibiotic. It covers its chemical identity, isolation from a marine actinobacterium, and its known biological activities. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, antibiotic discovery, and drug development.

Chemical Identity of Himalomycin B

Himalomycin B is a complex glycosylated anthracycline with a distinct chemical structure. Its formal chemical nomenclature and identifying characteristics are summarized in the table below, providing a clear and quantitative reference for this compound.

Identifier	Value	Reference
IUPAC Name	4-[1,5-dihydroxy-6-[(2R,4R,5S,6R)-4-hydroxy-5-[(2S,5R,6S)-5-hydroxy-6-methyloxan-2-yl]oxy-6-methyloxan-2-yl]-9,10-dioxoanthracen-2-yl]-3-[(2S,5S,6S)-5-[(2S,5R,6S)-5-hydroxy-6-methyloxan-2-yl]oxy-6-methyloxan-2-yl]oxy-3-methylbutanoic acid	[1]
Molecular Formula	C43H56O16	[1][2]
Molecular Weight	828.9 g/mol	[1][2]
PubChem CID	11765992	[1]
CAS Number	701915-11-9	[1][2]
InChI	InChI=1S/C43H56O16/c1-19-27(44)10-13-33(54-19)57-30-12-15-35(56-21(30)3)59-43(5,18-32(47)48)17-23-6-7-25-36(38(23)49)40(51)26-9-8-24(39(50)37(26)41(25)52)31-16-29(46)42(22(4)53-31)58-34-14-11-28(45)20(2)55-34/h6-9,19-22,27-31,33-35,42,44-46,49-50H,10-18H2,1-5H3,(H,47,48)/t19-,20-,21-,22+,27+,28+,29+,30-,31+,33-,34-,35-,42+,43-/m0/s1	[1]
InChIKey	KKNQZECZFJSPQR-YYTUHZOXSA-N	[1]
SMILES	C[C@H]1--INVALID-LINK--O[C@H]2CC--INVALID-LINK--	[1]

OC(C)
(CC3=C(C4=C(C=C3)C(=O)C5
=C(C4=O)C=CC(=C5O)
[C@H]6C--INVALID-LINK--
C)O[C@H]7CC--INVALID-
LINK--
C)O)O)O)CC(=O)O">C@@HO

Isolation of Himalomycin B

Himalomycin B was first isolated from the culture broth of the marine actinobacterium *Streptomyces* sp. isolate B6921.^{[2][3][4]} The producing strain was sourced from sandy sediment off the coast of Mauritius.^[4] The isolation process involves fermentation of the microorganism followed by extraction and chromatographic purification of the target compound.

Experimental Protocol for Isolation

The following protocol for the isolation of **Himalomycin B** is based on the methodology described by Maskey et al. (2003).

1. Fermentation:

- Producing Organism: *Streptomyces* sp. isolate B6921.
- Culture Medium: A medium composed of malt extract (10 g), yeast extract (4 g), and glucose (4 g) dissolved in a mixture of artificial seawater (0.5 L) and tap water (0.5 L). The pH is adjusted to 7.8 before sterilization.^[4]
- Inoculation and Incubation: Seed cultures are grown in flasks at 28°C with shaking at 95 rpm for 3 days. These are then used to inoculate a 20-liter fermentor, which is maintained at 28°C for 72 hours.^[4]

2. Extraction:

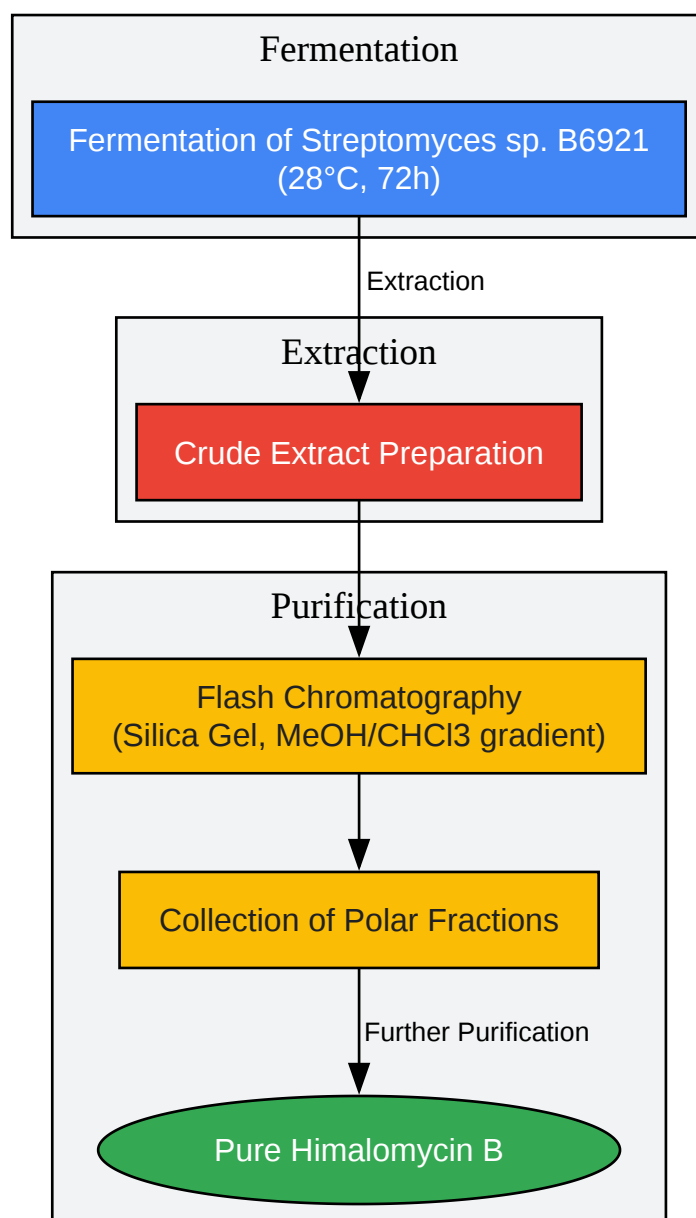
- The culture broth is subjected to a "usual work-up" to obtain a crude extract.^[4] While the original publication does not detail this step, standard procedures for natural product

extraction from fermentation broths typically involve solvent extraction (e.g., with ethyl acetate) to partition the organic compounds from the aqueous culture medium.

3. Chromatographic Purification:

- **Initial Fractionation:** The crude extract is subjected to flash chromatography on a silica gel column using a methanol/chloroform gradient. This initial step separates the extract into multiple fractions.^[4]
- **Purification of *Himalomycin B*:** *Himalomycin B*, being a more polar compound, is found in the more polar fractions.^[4] These fractions are further purified to yield the pure compound. The publication notes that the new quinones, *Himalomycin A* and *B*, were delivered from these more polar fractions.^[4]

The workflow for the isolation of ***Himalomycin B*** is depicted in the following diagram:



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Isolation workflow for **Himalomycin B**.

Biological Activity

Himalomycin B has demonstrated biological activity, primarily as an antibacterial agent.

Antibacterial Activity

Qualitative assessment using the agar diffusion method showed that **Himalomycin B** exhibits strong antibacterial activity against *Bacillus subtilis*, *Staphylococcus aureus*, *Escherichia coli*, and *Streptomyces viridochromogenes*.^[4]

Signaling Pathways and Mechanism of Action

Currently, there is a lack of publicly available scientific literature detailing the specific signaling pathways modulated by **Himalomycin B** or its precise molecular mechanism of action. Further research is required to elucidate how this compound exerts its antibacterial effects at a molecular level.

Conclusion

Himalomycin B is a noteworthy anthracycline antibiotic with a well-defined chemical structure and demonstrated antibacterial properties. The isolation procedure from its natural source, a marine *Streptomyces* species, has been established. However, a significant knowledge gap remains concerning its mechanism of action and its interaction with cellular signaling pathways. This presents a compelling area for future investigation by researchers in the fields of microbiology, pharmacology, and drug discovery, potentially paving the way for the development of new therapeutic agents.

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References

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- To cite this document: BenchChem. [Himalomycin B: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245826#himalomycin-b-iupac-name-and-chemical-identifiers]

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